

# Technical Support Center: High-Sensitivity PCB 168 Detection (GC-ECD)

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## Compound of Interest

Compound Name: 2,3',4,4',5',6-Hexachlorobiphenyl

CAS No.: 59291-65-5

Cat. No.: B1345200

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Topic: Reducing Background Noise in PCB 168 (

-Hexachlorobiphenyl) Analysis Instrument Platform: Gas Chromatography with Electron Capture Detection (GC-ECD) Method Reference: EPA Method 8082A / ASTM D4059

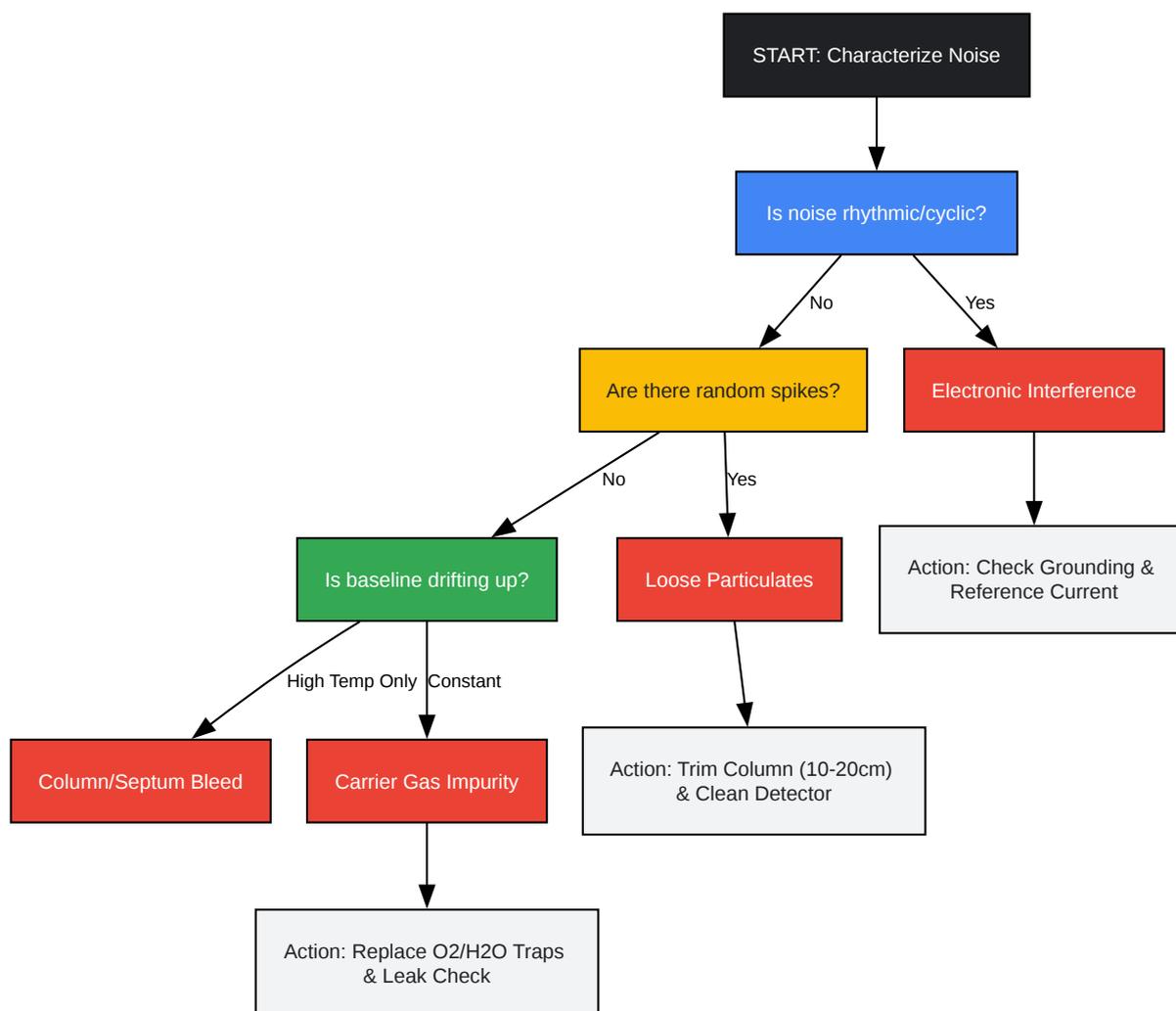
## Tier 1: The Diagnostic Triage

User Question: I am seeing a high baseline and erratic spikes during my PCB 168 analysis. Is this the column or the detector?

Senior Scientist Response: In trace analysis of hexachlorobiphenyls like PCB 168, distinguishing between chemical noise (contamination) and electronic noise (detector health) is the critical first step. The ECD is a non-destructive, concentration-dependent detector that is hypersensitive to electronegative species—unfortunately, this includes oxygen and moisture, not just your polychlorinated biphenyls.

Use this logic flow to isolate the source before tearing down your instrument.

## Diagnostic Workflow



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Figure 1: Decision matrix for isolating noise sources in ECD analysis. Follow the path based on the visual signature of your baseline.

## Tier 2: The Gas Train (The "Invisible" Contaminant)

User Question: My baseline is consistently high (>500 Hz/counts). I'm using UHP Nitrogen. Why is the detector saturated?

Senior Scientist Response: "Ultra-High Purity" (UHP) at the tank source is not enough. The ECD's radioactive foil (

Ni) emits

-particles that generate a standing current. Electronegative impurities (Oxygen and Water) capture these electrons, reducing the standing current and artificially raising the baseline signal.

The Causality: Oxygen at high temperatures (

C) doesn't just cause noise; it oxidizes the

Ni foil, permanently damaging the detector's sensitivity.

## Mandatory Gas Scrubbing Protocol

You must install a "point-of-use" filtration system. Do not rely on manifold filters.

Table 1: Gas Purity & Filtration Standards

Component	Specification	Function	Failure Symptom
Carrier Gas	Helium or Nitrogen (99.9995%+)	Transports PCB 168	High baseline (if N2 is dirty)
Make-up Gas	Nitrogen (UHP)	Maintains flow across ECD cell	Loss of sensitivity
Moisture Trap	Molecular Sieve (Indicator)	Removes	Tailing peaks, hydrolysis of siloxanes
Oxygen Trap	High-capacity Getters	Removes (< 1 ppm)	Rising baseline, detector oxidation
Tubing	Pre-cleaned Copper/Stainless	Prevents plasticizer off-gassing	Ghost peaks

## Gas Train Logic Diagram



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Figure 2: Correct order of filtration. The Moisture trap must precede the Oxygen trap, as moisture deactivates most O<sub>2</sub> scrubbing media.

## Tier 3: Method Optimization for PCB 168

User Question: I can see Aroclors fine, but PCB 168 specifically is getting lost in the baseline noise at the end of the run.

Senior Scientist Response: PCB 168 is a hexachlorobiphenyl. It is heavy, lipophilic, and elutes late (typically between PCB 153 and PCB 180).

- The Problem: To elute PCB 168, you are likely ramping the oven to 300°C+. At this temperature, standard column stationary phases (5% phenyl) begin to "bleed" (break down), creating a rising baseline that masks the analyte.
- The Solution: You need to maximize the Signal-to-Noise (S/N) ratio specifically in the late-eluting region.

## Protocol: High-Temp Bleed Reduction

- Column Selection: Switch to a "Low-Bleed" or "MS-Grade" column (e.g., Rxi-XLB or DB-35ms). Standard "5-type" columns have too much thermal degradation at 320°C.
- The "Bake-Out" Procedure:
  - Why: Removes semi-volatiles that accumulated during idle time.
  - Step 1: Disconnect column from ECD (prevent crud from baking into the detector). Cap the detector.
  - Step 2: Ramp Inlet to 300°C and Oven to 320°C (or column max - 10°C).
  - Step 3: Hold for 2 hours with high carrier flow.

- Step 4: Reconnect column and condition for 30 minutes.
- Anode Purge: Ensure your method includes an anode purge (if supported by your hardware) to sweep contamination away from the insulator.

Table 2: PCB 168 Elution Parameters (Typical)

Parameter	Setting	Rationale
Injector Temp	250°C - 280°C	Ensure complete volatilization of hexachlorobiphenyls.
Detector Temp	320°C - 350°C	Must be higher than the column max to prevent condensation.
Make-up Flow	30-60 mL/min ( )	Optimizes electron capture efficiency; too low = peak broadening.
Oven Ramp	Slow ramp (5°C/min) near 260°C	prevents co-elution of PCB 168 with PCB 153/138.

## Tier 4: Advanced Troubleshooting (FAQs)

Q: I see "Ghost Peaks" even when injecting a solvent blank. Why? A: This is likely Septum Bleed or Carryover.

- Mechanism:[1] The septum releases siloxanes when heated. These condense on the head of the column and elute as distinct peaks during the temperature ramp.
- Fix: Use "High-Temp" septa (rated to 350°C). Change the inlet liner.[2][3] Verify the Septum Purge flow is active (typically 3–5 mL/min).

Q: My baseline wanders in a wave-like pattern. A: This is often Temperature Instability.

- Mechanism:[1] The ECD body temperature is fluctuating.

- Fix: Ensure the detector insulation is intact. Verify the lab environment doesn't have HVAC vents blowing directly on the GC.

Q: The signal is flatlining (Zero). A: Check the Signal Cable and Flame/Electrometer.

- Note: Unlike FID, an ECD should never read zero. It should have a high standing background current. If the output is zero, the electrometer is off, the cable is disconnected, or the cell is shorted.

## References

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